

How to prepare a stock solution of CGP 20712 dihydrochloride.

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Compound of Interest

Compound Name: CGP 20712 dihydrochloride

Cat. No.: B10787681

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An essential prerequisite for conducting accurate and reproducible in vitro and in vivo studies is the correct preparation of stock solutions. This document provides detailed application notes and protocols for the preparation of a stock solution of **CGP 20712 dihydrochloride**, a potent and highly selective β 1-adrenoceptor antagonist. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reliable experimental outcomes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **CGP 20712 dihydrochloride** is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	567.39 g/mol	
Formula	$C_{23}H_{25}F_3N_4O_5 \cdot 2HCl$	
Appearance	White to light yellow solid	[1][2]
Purity	$\geq 96\%$	
Storage (Solid)	Store at 4°C, sealed, away from moisture and light.	[1]

Solubility and Recommended Storage

The solubility of **CGP 20712 dihydrochloride** in common laboratory solvents and the recommended storage conditions for the resulting stock solution are crucial for experimental success.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	50	28.37	Requires sonication and warming. Use of fresh, anhydrous DMSO is recommended as it is hygroscopic.[1]
DMSO	49.35	28	

Stock Solution Storage: Once prepared, the stock solution should be aliquoted into smaller volumes to prevent degradation from repeated freeze-thaw cycles.[1][3] The recommended storage conditions are as follows:

- -80°C: Stable for up to 6 months.[1][3]
- -20°C: Stable for up to 1 month.[1][3]

Experimental Protocol: Stock Solution Preparation (50 mM in Water)

This protocol outlines the steps to prepare a 50 mM stock solution of **CGP 20712 dihydrochloride** in water.

Materials:

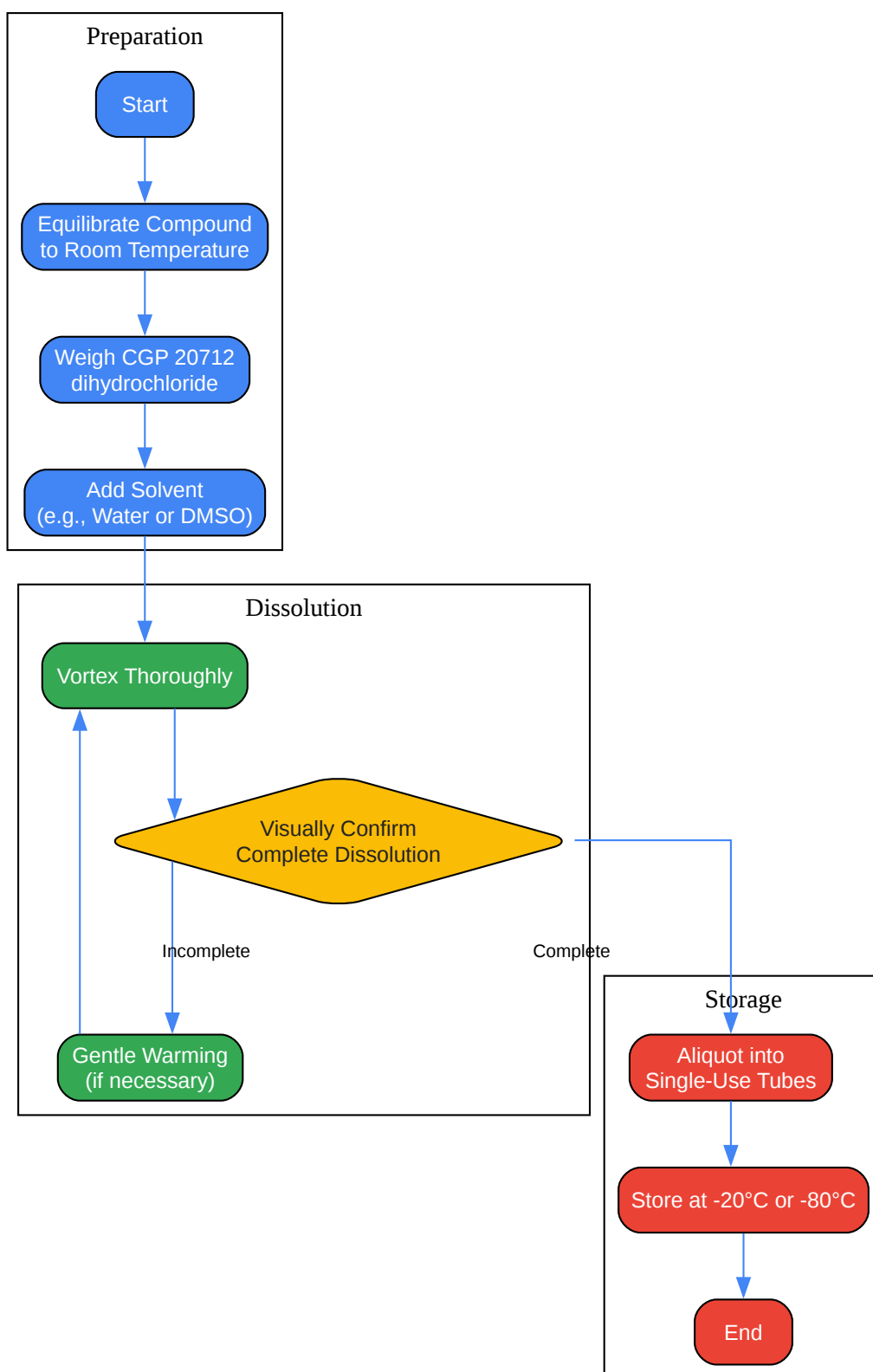
- **CGP 20712 dihydrochloride** powder
- Nuclease-free water

- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-equilibration: Allow the vial of **CGP 20712 dihydrochloride** to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Weighing: Accurately weigh the desired amount of **CGP 20712 dihydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 28.37 mg of the compound.
- Solubilization: Add the appropriate volume of nuclease-free water to the powder. For the example above, add 1 mL of water.
- Dissolution: Cap the tube or vial securely and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Sterilization (Optional): If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter.
- Aliquoting and Storage: Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage.

Experimental Workflow



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Caption: Workflow for preparing a stock solution of **CGP 20712 dihydrochloride**.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds.
- Handle the compound in a well-ventilated area or under a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for detailed safety information before handling the compound.

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